

An In-depth Technical Guide to Mercuric Cyanide

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Compound of Interest

Compound Name: *Mercuric cyanide*

Cat. No.: *B151634*

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For researchers, scientists, and drug development professionals, a thorough understanding of the chemical and physical properties of reagents is paramount. This guide provides a detailed overview of **mercuric cyanide**, a compound historically used in chemical synthesis, particularly in the formation of glycosidic bonds.

Core Properties of Mercuric Cyanide

Mercuric cyanide, with the chemical formula $\text{Hg}(\text{CN})_2$, is a white crystalline solid.^{[1][2]} It is a highly toxic compound and should be handled with extreme caution in a professional laboratory setting.

Quantitative Data Summary

The fundamental properties of **mercuric cyanide** are summarized in the table below for quick reference.

Property	Value	Source
Chemical Formula	Hg(CN) ₂ or C ₂ HgN ₂	[1] [2] [3] [4] [5]
Molecular Weight	~252.62 g/mol	[1] [2] [3] [6]
Appearance	White crystalline solid	[1] [2]
Density	3.996 g/cm ³	[2] [3]
Melting Point	Decomposes at 320 °C	
CAS Number	592-04-1	[1] [2] [3]

Experimental Protocols

Detailed methodologies for the synthesis of **mercuric cyanide** and its application in key chemical reactions are outlined below.

Synthesis of Mercuric Cyanide

Several methods have been documented for the synthesis of **mercuric cyanide**.

1. From Mercuric Oxide and Hydrogen Cyanide:

This method involves the reaction of mercuric oxide with an aqueous solution of hydrogen cyanide.

- Reaction: $\text{HgO} + 2 \text{ HCN} \rightarrow \text{Hg}(\text{CN})_2 + \text{H}_2\text{O}$
- Protocol: To a stirred suspension of mercuric oxide in water, an aqueous solution of hydrogen cyanide is added slowly. The reaction mixture is stirred until the mercuric oxide has completely dissolved. The resulting solution is then concentrated by evaporation to crystallize the **mercuric cyanide**.

2. From Mercuric Sulfate and Potassium Ferrocyanide:

This aqueous phase reaction precipitates **mercuric cyanide**.

- Reaction: $\text{K}_4[\text{Fe}(\text{CN})_6] + 3 \text{ HgSO}_4 \rightarrow 3 \text{ Hg}(\text{CN})_2 + 2 \text{ K}_2\text{SO}_4 + \text{FeSO}_4$

- Protocol: A solution of potassium ferrocyanide is added to a solution of mercuric sulfate in water. The **mercuric cyanide** precipitates out of the solution and can be collected by filtration, washed, and dried.

3. Disproportionation of Mercurous Nitrate:

This method involves the reaction of a mercury(I) salt with a cyanide source.

- Reaction: $\text{Hg}_2(\text{NO}_3)_2 + 2 \text{KCN} \rightarrow \text{Hg}(\text{CN})_2 + \text{Hg}(\text{s}) + 2 \text{KNO}_3$
- Protocol: An aqueous solution of potassium cyanide is added to an aqueous solution of mercurous nitrate. This results in the disproportionation of the mercurous ions, leading to the formation of **mercuric cyanide** in solution and the precipitation of elemental mercury. The mercury is removed, and the **mercuric cyanide** can be isolated by evaporation of the solvent.

Key Chemical Reactions Involving Mercuric Cyanide

1. Thermal Decomposition to Cyanogen Gas:

Heating dry **mercuric cyanide** results in its decomposition to elemental mercury and cyanogen gas.[\[1\]](#)

- Reaction: $\text{Hg}(\text{CN})_2(\text{s}) \rightarrow \text{Hg}(\text{g}) + (\text{CN})_2(\text{g})$
- Protocol: Dry **mercuric cyanide** is placed in a heat-resistant reaction vessel connected to a gas collection system. The vessel is heated strongly, causing the **mercuric cyanide** to decompose. The resulting cyanogen gas is then collected. This procedure must be performed in a well-ventilated fume hood due to the extreme toxicity of both mercury vapor and cyanogen gas.

2. The Koenigs-Knorr Reaction:

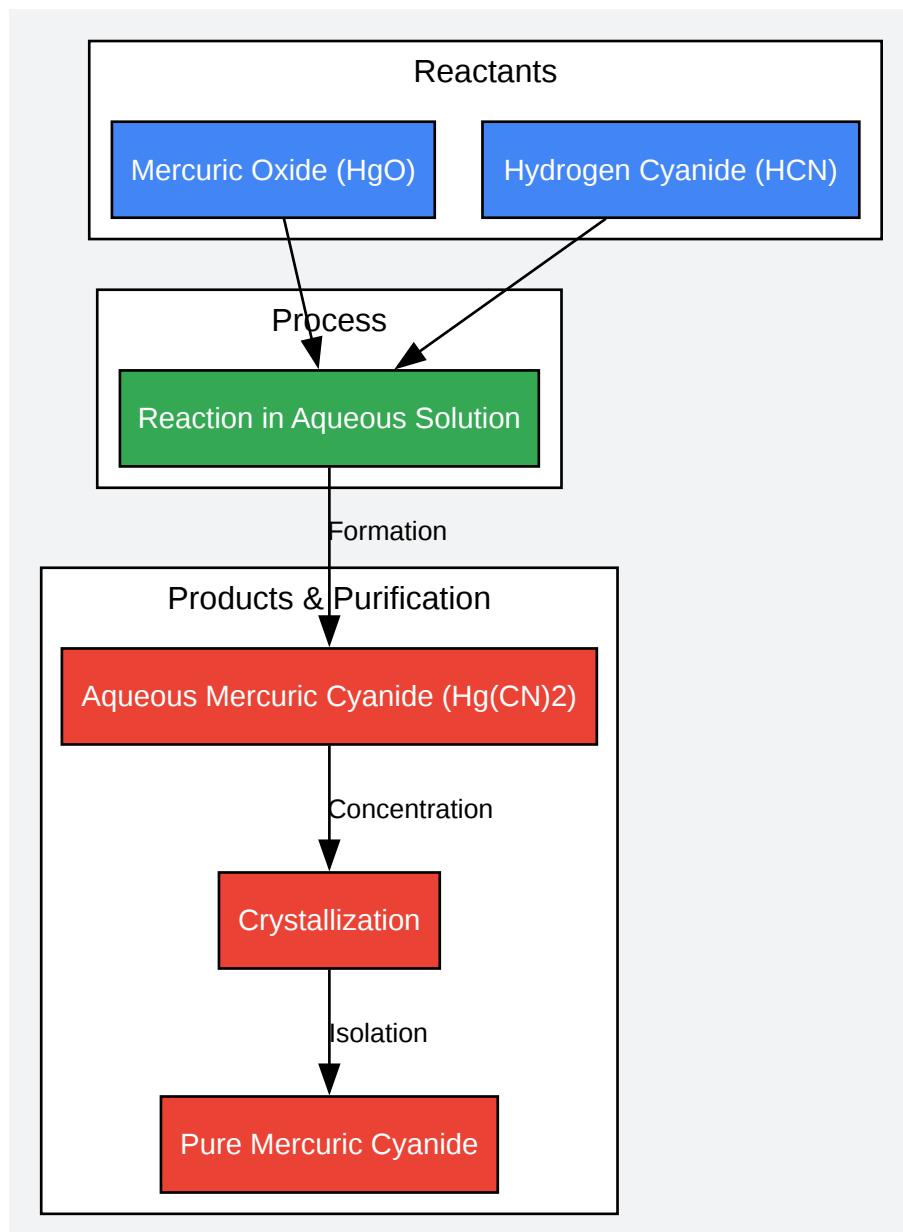
Mercuric cyanide is a key reagent in the Koenigs-Knorr reaction, a classic method for the synthesis of glycosides.[\[2\]](#) It acts as a promoter for the reaction between a glycosyl halide and an alcohol.

- General Reaction: Glycosyl-Halide + R-OH $\xrightarrow{\text{Hg}(\text{CN})_2}$ Glycosyl-OR + H-Halide

- Protocol: The glycosyl halide and the alcohol are dissolved in a suitable anhydrous solvent, such as a mixture of benzene and nitromethane. **Mercuric cyanide** is then added to the solution, and the reaction mixture is stirred, often with heating, until the reaction is complete. The progress of the reaction can be monitored by thin-layer chromatography. Upon completion, the reaction mixture is worked up to remove the mercury salts and isolate the desired glycoside product.

Visualized Experimental Workflow: Synthesis of Mercuric Cyanide

The following diagram illustrates the logical workflow for the synthesis of **mercuric cyanide** from mercuric oxide and hydrogen cyanide.



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Caption: Synthesis of **Mercuric Cyanide** Workflow.

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